

Definitive Comparison: Rockout vs. GSK429286 for ROCK Pathway Interrogation

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Compound of Interest

Compound Name: ROCK inhibitor 3

Cat. No.: B10775410

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Executive Summary

For researchers investigating the Rho-associated Coiled-coil Kinase (ROCK) pathway, the choice between Rockout and GSK429286 is a decision between a legacy phenotypic screening hit and a rationally designed, high-affinity inhibitor.

The Verdict: GSK429286 is the superior reagent for mechanistic studies. It exhibits nanomolar potency (

) and a defined selectivity window, whereas Rockout is a weak inhibitor (

) requiring high concentrations that increase the risk of off-target effects on PKA and MSK-1. Rockout should be reserved for specific legacy replication studies, while GSK429286 is recommended for precise dissection of ROCK1/2 signaling.

Mechanistic Profile & Chemical Identity

Understanding the structural and kinetic differences is critical for experimental design.

Feature	Rockout (Rho Kinase Inhibitor III)	GSK429286
Chemical Structure	3-(4-Pyridyl)-1H-indole	Indazole-based amide derivative
Origin	Phenotypic screen for cell migration (Yarrow et al., 2005)	Structure-based drug design optimization (GlaxoSmithKline)
Binding Mode	ATP-competitive (Reversible)	ATP-competitive (Reversible)
Primary Targets	ROCK1, ROCK2	ROCK1, ROCK2
Cell Permeability	High	High
Solubility	DMSO (20 mg/ml)	DMSO, Ethanol

Specificity & Potency Analysis

The disparity in potency dictates the working concentration. Using Rockout at its required effective dose (

) often triggers non-specific kinase inhibition that is absent when using GSK429286 at its effective dose (

).

Quantitative Comparison

Metric	Rockout	GSK429286	Impact on Experiment
ROCK1 IC50	()		GSK is ~1700x more potent.
ROCK2 IC50			GSK maintains nanomolar efficacy.
Working Conc.			High Rockout conc. stresses cells.
Selectivity Window	Narrow (< 10-fold)	Wide (> 50-fold)	GSK is "cleaner" against AGC kinases.

Off-Target Liability Profile

- Rockout: At

, Rockout shows significant inhibition of PRK2 (Protein Kinase C-related kinase 2) and weak inhibition of PKA (Protein Kinase A) and MSK-1. This complicates data interpretation, as PKA often opposes ROCK signaling in smooth muscle relaxation.

- GSK429286: Major off-targets include RSK1 (

) and p70S6K (

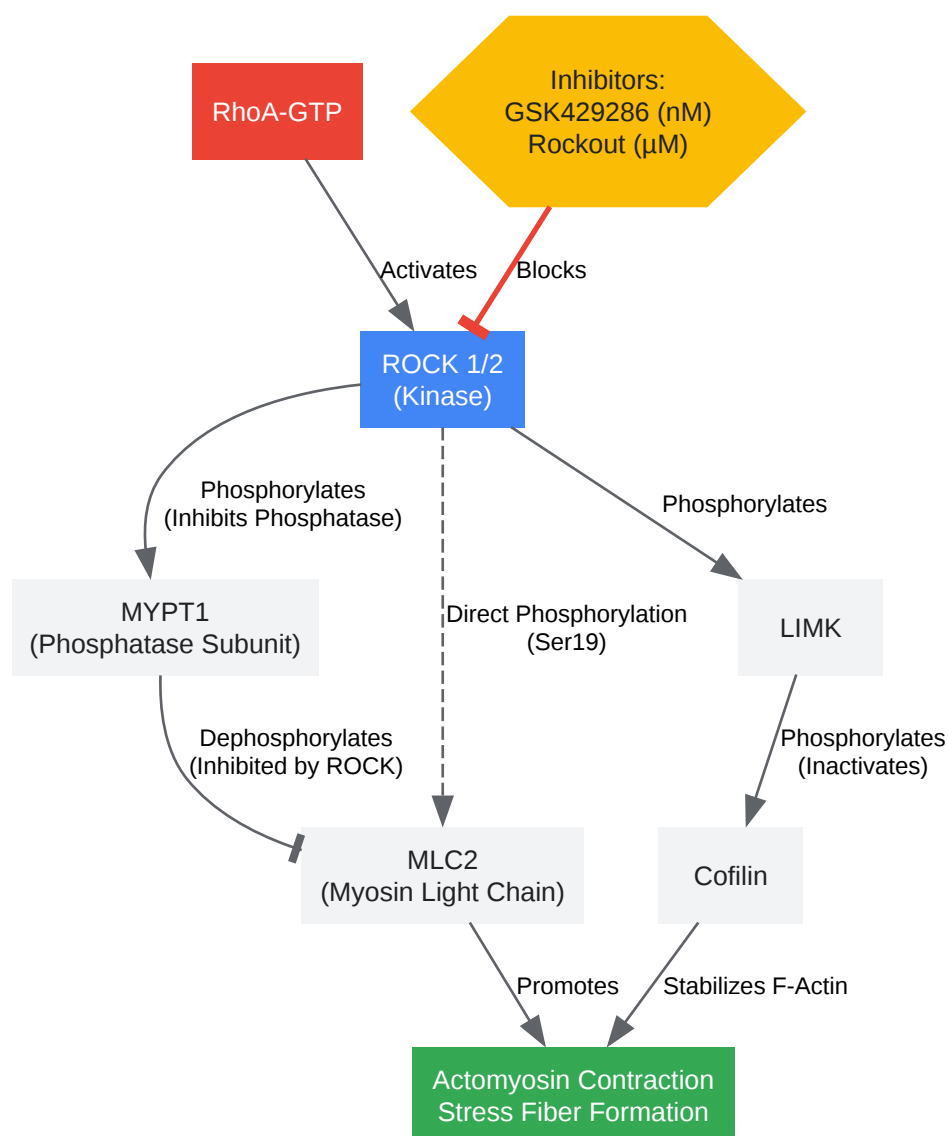
). However, at a working concentration of

, these off-targets are minimally affected (

inhibition), preserving pathway integrity.

Visualization: ROCK Signaling & Inhibitor Intervention

The following diagram illustrates the ROCK signaling cascade and the precise intervention points. Note the downstream effectors (MYPT1, MLC) which serve as validation markers.



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Caption: ROCK acts as a central node controlling cytoskeletal dynamics. GSK429286 and Rockout competitively inhibit the kinase domain, preventing MYPT1 phosphorylation and reducing actomyosin contractility.

Experimental Protocol: Validating Inhibition via Western Blot

To confirm inhibitor efficacy in your specific cell line, do not rely solely on phenotypic changes (like cell shape). You must validate target engagement by measuring the phosphorylation status of MYPT1 (Thr853) or MLC2 (Ser19).

Protocol: Phospho-MYPT1 Validation Assay

Objective: Quantify the reduction of p-MYPT1 (Thr853) in HeLa or NIH3T3 cells treated with GSK429286 vs. Rockout.

Reagents:

- GSK429286: Prepare 10 mM stock in DMSO.
- Rockout: Prepare 50 mM stock in DMSO (solubility can be limiting).
- Lysis Buffer: RIPA buffer + Protease/Phosphatase Inhibitor Cocktail (Critical: ROCK is a kinase; phosphatase inhibitors must be fresh).

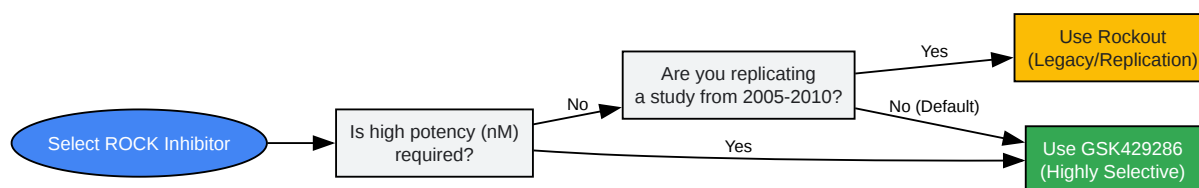
Workflow:

- Seeding: Plate cells at confluency in 6-well plates. Allow adhesion overnight.
- Starvation: Replace media with serum-free media for 4–16 hours to reduce basal kinase activity and synchronize cells.
- Treatment (Dose Response):
 - Control: 0.1% DMSO.
 - GSK429286: 10 nM, 100 nM, 1 μ M.
 - Rockout: 10 μ M, 25 μ M, 50 μ M.
 - Incubate for 1 hour at 37°C.
- Stimulation (Optional but Recommended): Treat with Lysophosphatidic Acid (LPA, 10 μ M) or Thrombin (1 U/mL) for 10 minutes to robustly activate RhoA/ROCK.
- Lysis: Rapidly wash with ice-cold PBS. Add ice-cold Lysis Buffer directly to the plate. Scrape and collect.

- Western Blot:
 - Load 20 µg protein/lane.
 - Primary Ab: Anti-Phospho-MYPT1 (Thr853) [1:1000].
 - Loading Control: Anti-Total-MYPT1 or GAPDH.
- Analysis: Expect near-complete loss of p-MYPT1 signal with 100 nM GSK429286. Rockout may require 50 µM to achieve comparable inhibition, at which point cytotoxicity may be observed.

Decision Guide: Which to Choose?

Use the following logic flow to select the appropriate inhibitor for your study.



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Caption: Decision matrix for inhibitor selection. GSK429286 is the default recommendation for modern biochemical research due to its superior specificity profile.

References

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